

Essential Safety and Operational Guidance for Handling Cyclohexanone

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Compound of Interest

Compound Name: Cyclohexanehexone

Cat. No.: B1329327

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Disclaimer: The information provided pertains to Cyclohexanone. The term "**Cyclohexanehexone**" as specified in the query is not a recognized chemical name, and it is strongly presumed to be a typographical error.

This guide furnishes critical safety and logistical information for laboratory personnel, including researchers, scientists, and drug development professionals, who handle Cyclohexanone. Adherence to these procedures is vital for ensuring a safe laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

Cyclohexanone is a flammable liquid and vapor that is harmful if swallowed, inhaled, or in contact with skin.^{[1][2][3]} It causes skin irritation and serious eye damage.^{[1][2][3]} Therefore, stringent adherence to PPE protocols is mandatory.

Engineering Controls:

- Work in a well-ventilated area, preferably under a chemical fume hood.^{[4][5][6]}
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.^[7]
- Use explosion-proof electrical, ventilating, and lighting equipment.^{[1][2]}

Personal Protective Equipment (PPE):

- **Eye and Face Protection:** Wear chemical safety goggles and a face shield to protect against splashes.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **Skin and Body Protection:** A chemical-resistant apron or lab coat, along with full-body coverage, is necessary.[\[8\]](#) For extensive use or potential for significant exposure, a chemical-resistant suit may be required.[\[8\]](#)
- **Hand Protection:** Use chemically resistant gloves. The specific glove material should be chosen based on the breakthrough time and permeation rate for Cyclohexanone.[\[8\]](#)
- **Respiratory Protection:** If working outside of a fume hood or if exposure limits are exceeded, a NIOSH/MSHA-approved respirator with an organic vapor cartridge is required.[\[7\]](#)[\[9\]](#)
- **Foot Protection:** Wear closed-toe, chemical-resistant shoes or boots.[\[8\]](#)

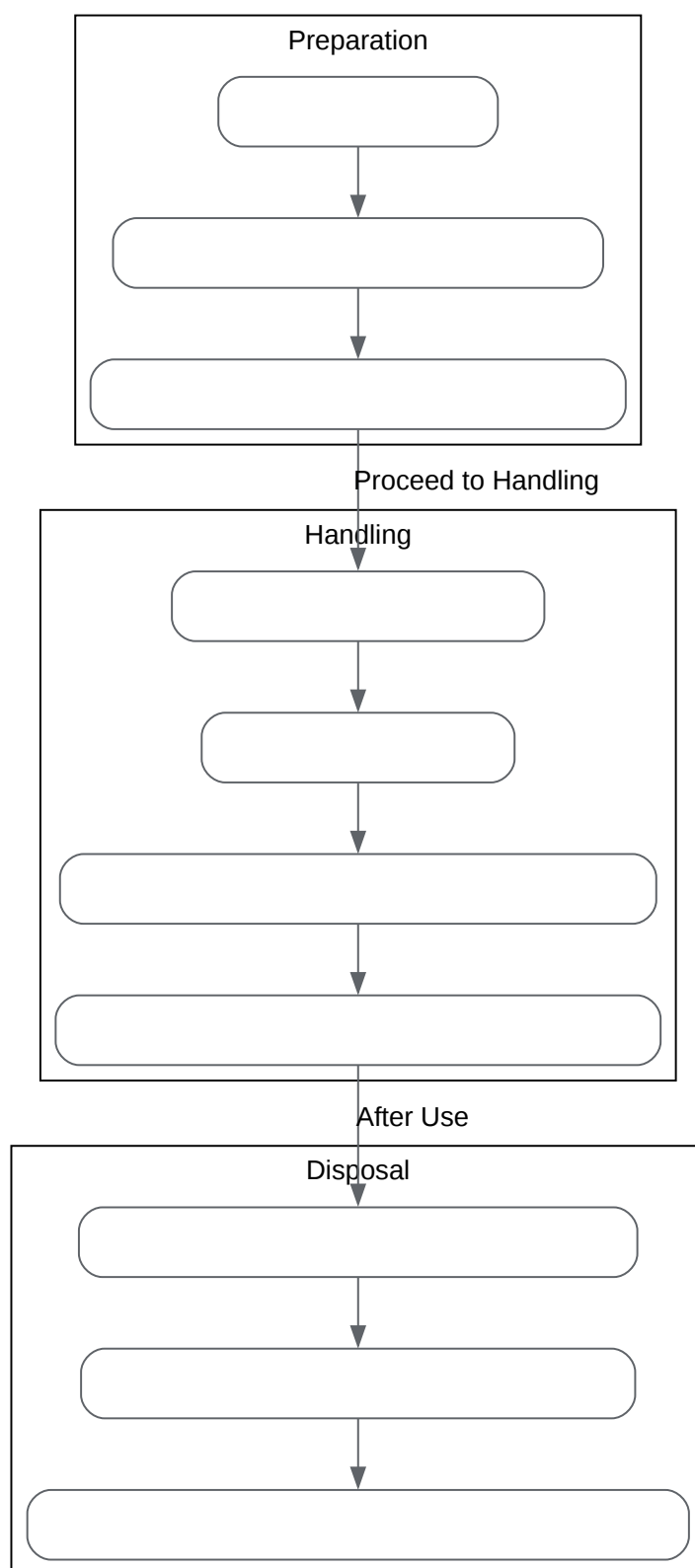
Quantitative Data Summary

The following table summarizes key quantitative data for Cyclohexanone for easy reference.

Property	Value
Molecular Formula	C ₆ H ₁₀ O[10]
Molecular Weight	98.15 g/mol [10][11]
Appearance	Colorless to pale-yellow oily liquid with a peppermint/acetone-like odor[10][12]
Boiling Point	155 °C (311 °F)[1][10]
Melting Point	-47 °C (-53 °F)[1][10]
Flash Point	44 °C (111 °F)[12]
Solubility in Water	Slightly soluble (8.6 g/100 mL at 20 °C)[11]
Vapor Pressure	5 mmHg[9]
Explosive Limits	1.1–9.4%[12]
Occupational Exposure Limits	OSHA PEL: 50 ppm (8-hour TWA) NIOSH REL: 25 ppm (10-hour TWA) [skin] ACGIH TLV: 20 ppm (8-hour TWA), 50 ppm (STEL)[13]

Experimental Protocols: Handling and Disposal Workflow

The following diagram outlines the standard operating procedure for the safe handling and disposal of Cyclohexanone in a laboratory setting.



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